

Application Notes and Protocols: Synthesis of Derivatives from (1-Adamantylthio)acetic Acid

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Compound of Interest

Compound Name: (1-Adamantylthio)acetic acid

Cat. No.: B187780

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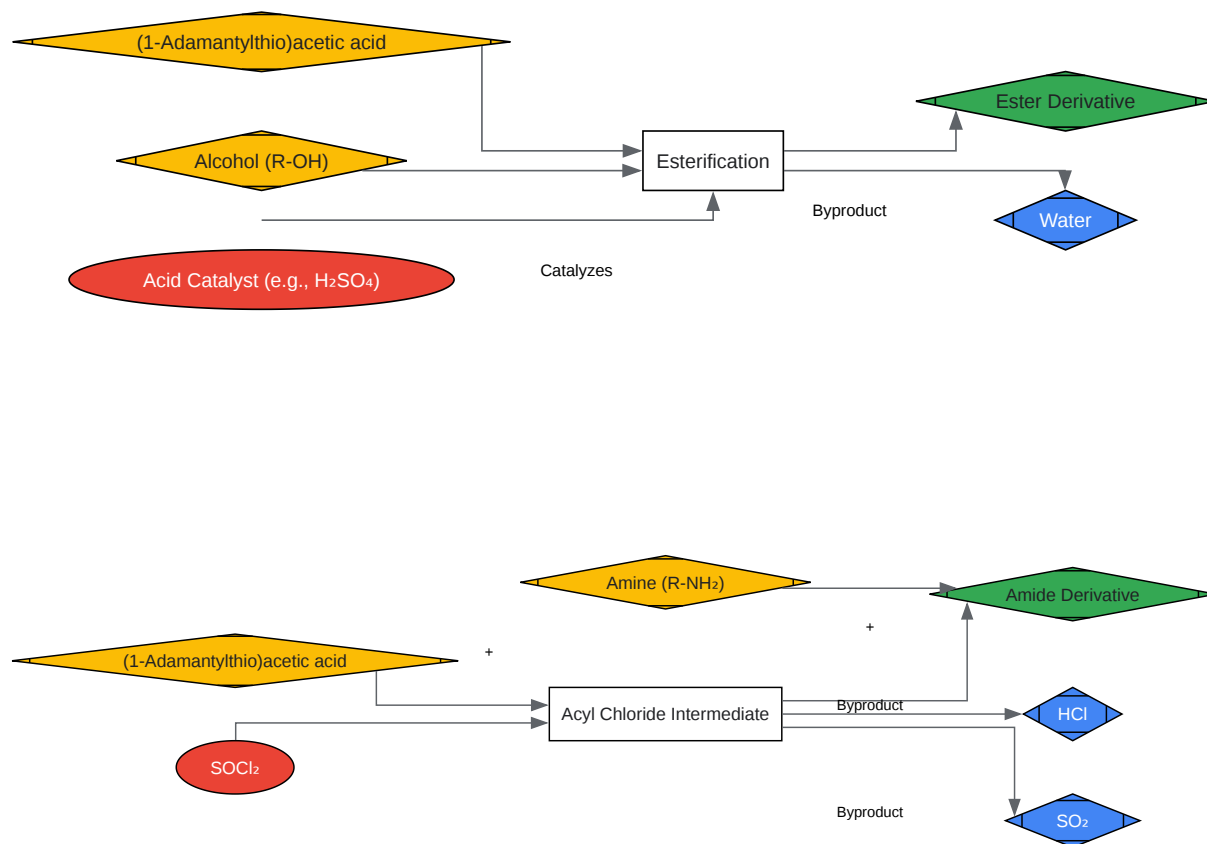
These application notes provide detailed protocols for the synthesis of various derivatives of **(1-Adamantylthio)acetic acid**. The adamantane moiety is a key lipophilic group in medicinal chemistry, known to enhance the therapeutic properties of drug candidates. The derivatives of **(1-Adamantylthio)acetic acid**, such as its esters and amides, are of significant interest for screening as potential therapeutic agents, particularly in the development of novel antibacterial, antimalarial, and anticancer drugs.^[1] This document outlines the synthesis of methyl, ethyl, and various amide derivatives, providing a foundation for further drug discovery and development efforts.

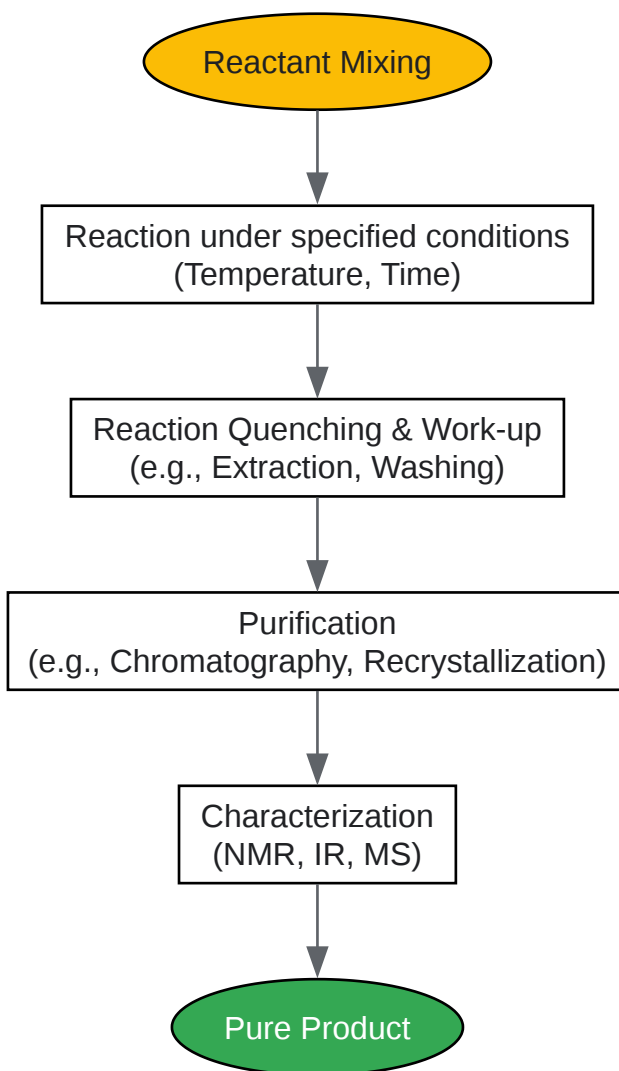
Synthetic Pathways

The primary synthetic routes for the derivatization of **(1-Adamantylthio)acetic acid** involve standard organic transformations, including esterification and amidation.

Esterification

Fischer-Speier esterification is a common method for the synthesis of esters from carboxylic acids and alcohols, catalyzed by a strong acid.^{[2][3]}





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References

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